

A Comprehensive Technical Overview of N-(2-Methyl-5-nitrophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(2-Methyl-5-nitrophenyl)acetamide

Cat. No.: B181037

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This guide provides an in-depth analysis of the molecular characteristics of **N-(2-Methyl-5-nitrophenyl)acetamide**, a compound of interest for researchers, scientists, and professionals in drug development. Below, you will find its molecular structure, key quantitative data, and a structural diagram.

Quantitative Molecular Data

The essential physicochemical properties of **N-(2-Methyl-5-nitrophenyl)acetamide** are summarized in the table below. This information is critical for various applications, including analytical method development and chemical synthesis.

Property	Value
Molecular Formula	C ₉ H ₁₀ N ₂ O ₃ [1]
Molecular Weight	194.19 g/mol [1][2][3]
CAS Number	2879-79-0[1][2][3]
Melting Point	150-151 °C[1]
Boiling Point (Predicted)	374.4±30.0 °C[1]
Density (Predicted)	1.289±0.06 g/cm ³ [1]

Molecular Structure

N-(2-Methyl-5-nitrophenyl)acetamide consists of a central phenyl ring substituted with a methyl group at the second position, a nitro group at the fifth position, and an acetamide group at the first position. The arrangement of these functional groups dictates the molecule's chemical reactivity and physical properties.

Molecular structure of **N-(2-Methyl-5-nitrophenyl)acetamide**.

Synonyms

This compound is also known by several other names, including:

- 2-Acetylamino-4-nitrotoluene[1][2]
- 4-Nitro-2-acetamidotoluene[1]
- 5'-NITRO-ORTHO-ACETOTOLUIDIDE[1]

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References

- 1. 2879-79-0 CAS MSDS (N-(2-METHYL-5-NITROPHENYL)ACETAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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